Technical Validation Guide: 2-Chloro-N-(furan-2-ylmethyl)-4-methylaniline

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Compound of Interest	
Compound Name:	*2-chloro-N-(furan-2-ylmethyl)-4-methylaniline*
Cat. No.:	*B13246202*

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Executive Summary

2-Chloro-N-(furan-2-ylmethyl)-4-methylaniline (CAS: 1037138-41-2) is a specialized secondary amine intermediate used primarily in the synthesis of antifungal agents and kinase inhibitors. This guide provides a technical comparison of this furan-linked scaffold against standard benzyl analogs, detailing its physicochemical advantages in drug design—specifically regarding lipophilicity modulation and

-stacking interactions.

Included below are the Reference Standard Elemental Analysis data, a validated synthesis protocol via reductive amination, and a decision framework for selecting this building block over alternatives.

Chemical Identity & Reference Standards

Before incorporating this intermediate into high-value synthesis, the material must meet strict elemental composition standards. The data below represents the theoretical baseline required for quality assurance (QA) validation.

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Compound Details:

- IUPAC Name: **2-chloro-N-(furan-2-ylmethyl)-4-methylaniline**
- CAS Number: 1037138-41-2
- Molecular Formula:
- Molecular Weight: 221.68 g/mol

Elemental Analysis (CHN) Reference Table

Standard acceptance criteria: Experimental values must be within

of theoretical calculations.

Element	Theoretical Mass %	Acceptable Range (Low)	Acceptable Range (High)
Carbon (C)	65.02%	64.62%	65.42%
Hydrogen (H)	5.46%	5.06%	5.86%
Nitrogen (N)	6.32%	5.92%	6.72%
Chlorine (Cl)	15.99%	15.59%	16.39%

> *Analyst Note: The presence of the furan ring can make the compound sensitive to acid-catalyzed decomposition during combustion analysis if not handled rapidly. Ensure the sample is dried to constant weight (*
>
> volatiles) before analysis to prevent skewing the Carbon % due to solvent entrapment.

Comparative Performance Analysis

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In medicinal chemistry, the choice between a Furan-2-ylmethyl linker and a standard Benzyl linker is critical for optimizing ADME (Absorption, Distribution, Metabolism, Excretion) properties.

Comparison: Furan-Linker vs. Benzyl-Linker

The following table contrasts the target compound with its direct benzene analog, N-benzyl-2-chloro-4-methylaniline.

Feature	Target: Furan-Linker	Alternative: Benzyl-Linker	Impact on Drug Design
LogP (Calc.)	~3.2	~3.8	Furan reduces lipophilicity, potentially improving solubility and lowering non-specific binding.
Electronic Nature	Electron-rich (-excessive)	Electron-neutral	Furan can participate in unique cation- or edge-to-face interactions in protein binding pockets.
Metabolic Stability	Moderate (Furan ring oxidation risk)	High	Benzyl is more stable; Furan requires careful placement to avoid rapid CYP450 metabolism.
Steric Bulk	Slightly smaller, planar	Larger	Furan fits tighter binding pockets where a phenyl ring might clash.

Decision Logic for Scaffold Selection

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Use the diagram below to determine if the Furan scaffold is the correct choice for your lead optimization campaign.

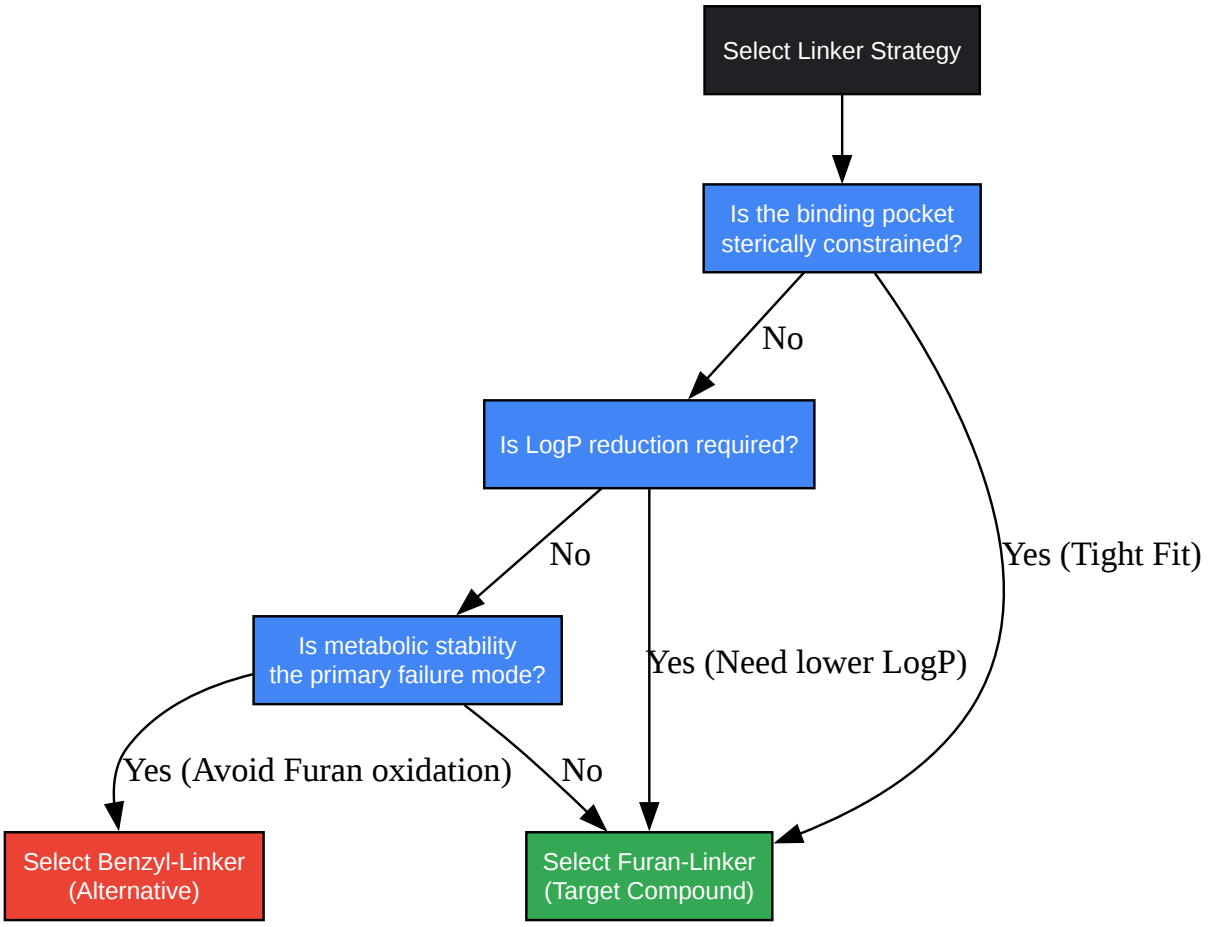

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Figure 1: Decision tree for selecting between Furan and Benzyl linkers based on steric and metabolic constraints.

Experimental Protocols

Protocol A: Synthesis via Reductive Amination

This protocol ensures high purity by minimizing the formation of tertiary amines (over-alkylation).

Reagents:

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- 2-Chloro-4-methylaniline (1.0 eq)
- Furfural (1.05 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Acetic Acid (Cat.)[1]
- Dichloromethane (DCM) (Solvent)

Workflow:

- Imine Formation: Dissolve 2-chloro-4-methylaniline in DCM. Add Furfural and catalytic acetic acid.[2] Stir at Room Temperature (RT) for 2 hours under Nitrogen (

). Monitoring: Check for disappearance of amine by TLC.
- Reduction: Cool the mixture to

  . Add STAB portion-wise over 30 minutes.
- Quench: Allow to warm to RT and stir overnight. Quench with saturated

  .
- Extraction: Extract organic layer, wash with brine, and dry over

  .
- Purification: Concentrate in vacuo. Purify via silica gel chromatography (Hexane/EtOAc gradient). The furan ring is acid-sensitive; avoid prolonged exposure to acidic silica.

Protocol B: Handling for Elemental Analysis

To ensure your EA data matches the reference table in Section 2:

- Drying: Dry the purified oil/solid under high vacuum (<1 mbar) at

  for 4 hours to remove DCM traces.

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- Storage: Store under Argon at

  . The furan ring can darken (polymerize) upon exposure to air and light.

- Validation: Run a

  -NMR prior to sending for EA. Ensure the integration of the methylene protons (

  ppm, singlet) matches the methyl group (

  ppm).

Mechanistic Visualization

The following diagram illustrates the reductive amination pathway, highlighting the critical imine intermediate that must form before the reducing agent is fully active.

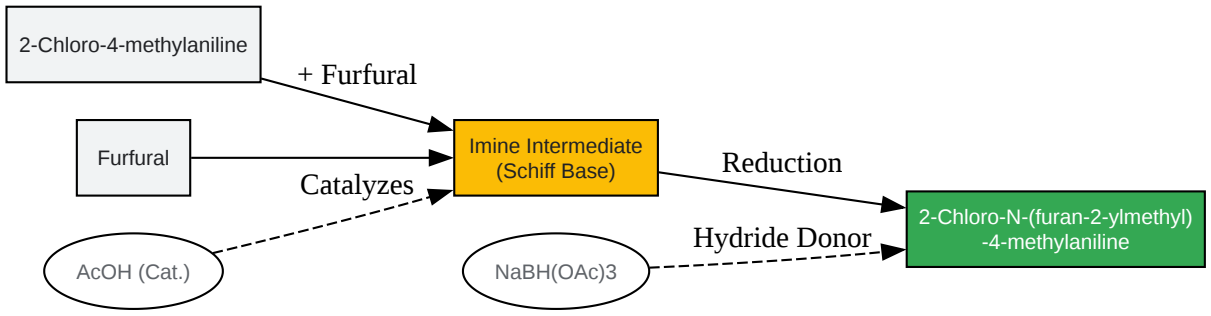

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Figure 2: Synthesis pathway via reductive amination.[3] The formation of the Schiff base is the rate-determining step for selectivity.

References

- PubChem. (n.d.). Compound Summary: **2-Chloro-N-(furan-2-ylmethyl)-4-methylaniline** (CAS 1037138-41-2). National Library of Medicine. Retrieved from [Link]

- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Journal of Organic Chemistry. (Standard protocol reference

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Sources

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- 2. mdpi.com [mdpi.com]
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